

Application Note: High-Throughput Dihydroceramide Screening via Shotgun Lipidomics

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Compound of Interest

Compound Name: C18 Dihydroceramide-d3-1

Cat. No.: B8069928

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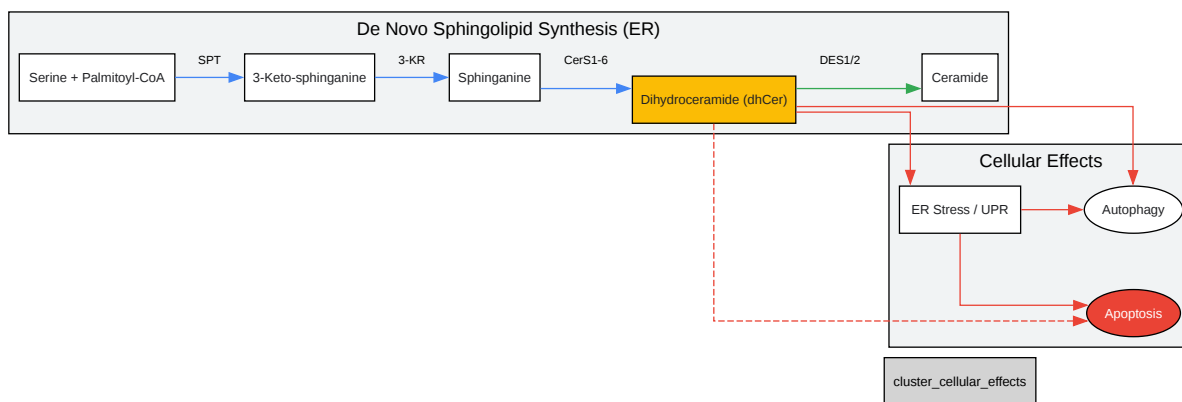
Introduction

Dihydroceramides (dhCer), once considered inert precursors to ceramides, are now recognized as critical bioactive sphingolipids involved in a multitude of cellular processes.^{[1][2][3]} Dysregulation of dihydroceramide metabolism has been implicated in various pathologies, including cancer, metabolic diseases, and neurodegenerative disorders.^{[2][4]} This makes the high-throughput screening and quantification of dihydroceramide species a crucial aspect of biomedical research and drug development. Shotgun lipidomics, a direct-infusion mass spectrometry approach, offers a rapid and robust platform for the comprehensive analysis of the lipidome, including dihydroceramides, without the need for time-consuming chromatographic separation.^[5] This application note provides a detailed workflow and protocols for the high-throughput screening of dihydroceramides using a shotgun lipidomics approach.

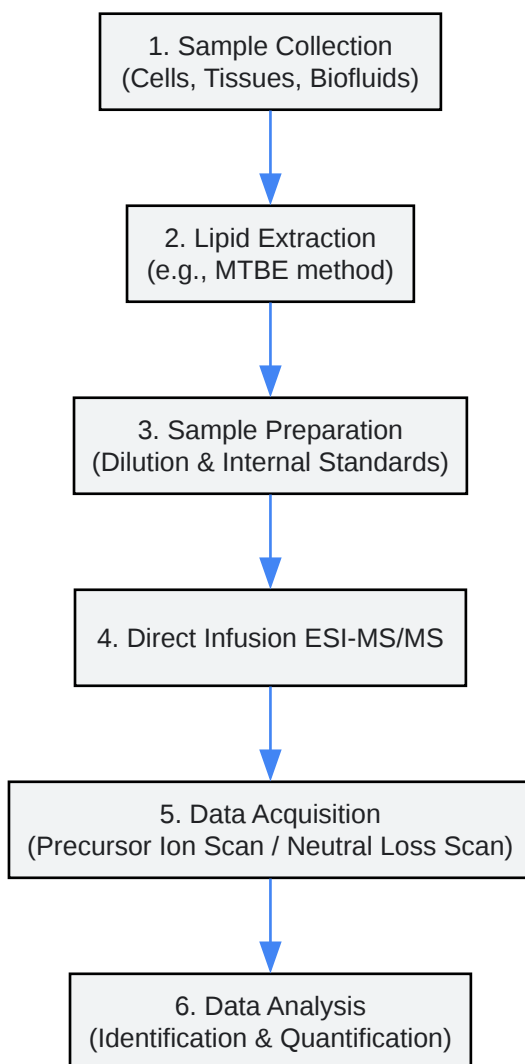
Dihydroceramide Signaling Pathways

Dihydroceramides are key intermediates in the de novo sphingolipid synthesis pathway, which primarily occurs in the endoplasmic reticulum.^{[2][6]} The accumulation of specific dihydroceramide species can trigger various cellular responses, including autophagy, apoptosis, and the unfolded protein response (UPR) through endoplasmic reticulum (ER)

stress.^{[1][2][3]} Understanding these pathways is essential for interpreting the results of dihydroceramide screening.



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References

- 1. benchchem.com [benchchem.com]
- 2. journals.physiology.org [journals.physiology.org]
- 3. Dihydroceramides: From Bit Players to Lead Actors - PMC [pmc.ncbi.nlm.nih.gov]

- 4. journals.physiology.org [journals.physiology.org]
- 5. Shotgun Lipidomics—Principles, Applications, and Best Practices - Lipidomics|Creative Proteomics [lipidomics.creative-proteomics.com]
- 6. air.unimi.it [air.unimi.it]
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